

An In-depth Technical Guide to 4-Bromobutyric Acid: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Bromobutyric acid

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Introduction

4-Bromobutyric acid, also known as 4-bromobutanoic acid, is a halogenated carboxylic acid with significant applications in organic synthesis and the pharmaceutical industry.^{[1][2]} Its bifunctional nature, possessing both a carboxylic acid and a bromoalkane group, makes it a versatile building block for the synthesis of more complex molecules, including pharmaceutical intermediates and cross-linking agents.^{[3][4][5]} This document provides a comprehensive overview of its chemical properties, structure, and common experimental protocols.

Chemical Structure and Identification

4-Bromobutyric acid consists of a four-carbon chain with a carboxyl group at one end and a bromine atom at the other.^[2] This structure imparts both acidic and alkylating properties to the molecule.

Identifier	Value
IUPAC Name	4-bromobutanoic acid[3][6][7]
Synonyms	4-Bromobutanoic acid, 4-Bromo-n-butyric acid, gamma-Bromobutyric acid, Carboxypropyl bromide[6][8][9]
CAS Number	2623-87-2[1][2][3][6]
Molecular Formula	C4H7BrO2[1][3][6][8]
SMILES	C(CC(=O)O)CBr[6]
InChI	InChI=1S/C4H7BrO2/c5-3-1-2-4(6)7/h1-3H2,(H,6,7)[6][8][10]
InChIKey	GRHQDJDRGZFIPO-UHFFFAOYSA-N[3][6][8][10]

Physicochemical Properties

4-Bromobutyric acid is typically a white to pale yellow or light brown crystalline solid or low melting crystal.[1][2][11] It is soluble in water, dilute alkali, ethanol, and ether.[1][4][11][12]

Property	Value
Molecular Weight	167.00 g/mol [1][6]
Melting Point	28-33 °C[3], 30-31 °C[4][10][11][12], 32 °C
Boiling Point	128-131 °C at 11 mmHg[4][10][11][12], 142 °C at 25 mmHg
Density	1.4397 g/cm ³ (rough estimate)[11][12]
Flash Point	110 °C (closed cup)[10], 115 °C[11][12], 124 °C[13]
pKa	4.51±0.10 (Predicted)[12]
Appearance	White to pale yellow crystalline solid[1], Cream to pale yellow/brown crystalline/fused/low melting solid[3], Light brown low melting crystals[2][11][12]

Experimental Protocols

Synthesis of 4-Bromobutyric Acid from γ -Butyrolactone

A common method for the synthesis of **4-bromobutyric acid** involves the ring-opening of γ -butyrolactone with hydrogen bromide.[1][4][14]

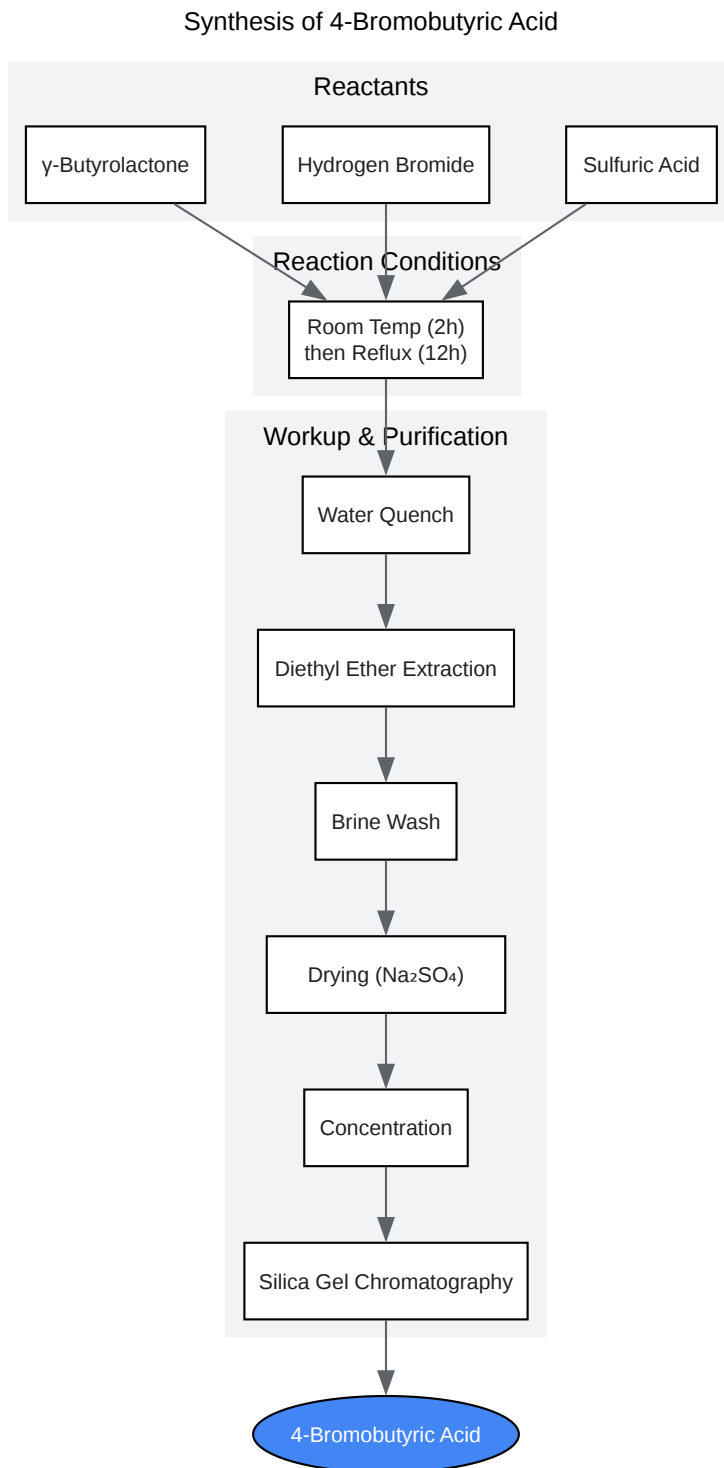
Materials:

- γ -Butyrolactone
- 48% Aqueous Hydrogen Bromide (HBr)
- Concentrated Sulfuric Acid (H₂SO₄)
- Diethyl ether
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)

- Ethyl acetate
- Hexane

Procedure:[[14](#)]

- Under a dry argon atmosphere, add 48% aqueous HBr (41.0 mL, 360 mmol) and concentrated sulfuric acid (9.6 mL) dropwise to γ -butyrolactone (6.10 g, 70.9 mmol).
- Allow the resulting mixture to stand at room temperature for 2 hours.
- Reflux the reaction mixture for 12 hours.
- Cool the mixture to room temperature.
- Add 192 mL of water to the reaction mixture.
- Extract the crude product with diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Concentrate the filtrate under reduced pressure.
- Purify the residue by silica gel chromatography using a mixture of ethyl acetate/hexane (1/2 v/v) as the eluent.
- Collect the fraction with an R_f value of 0.44 and dry under reduced pressure to yield 4-bromobutanoic acid as a yellow oil (7.638 g, 65% yield).



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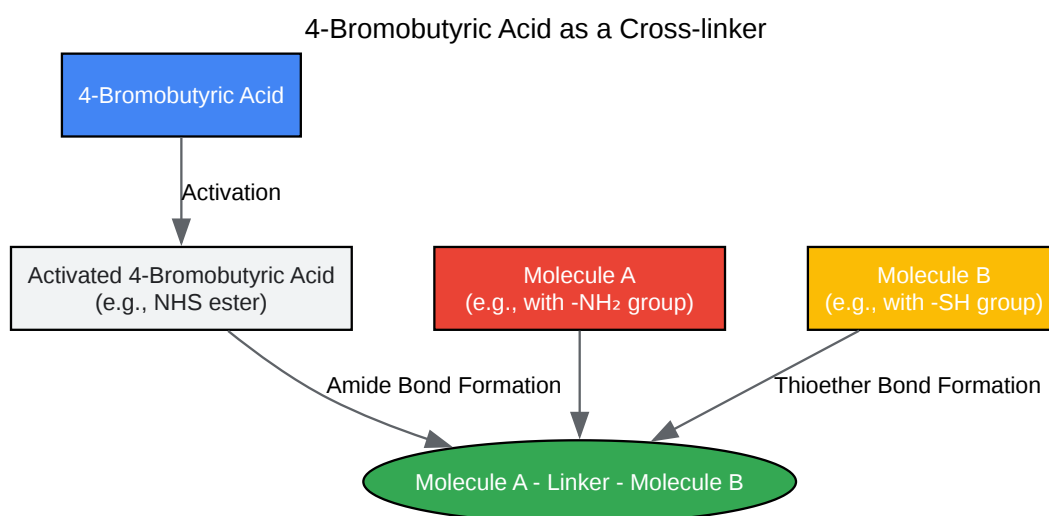
Caption: Workflow for the synthesis of **4-bromobutyric acid**.

Applications in Research and Development

4-Bromobutyric acid is a valuable reagent in various scientific applications due to its dual functionality.

Role as a Bifunctional Cross-linker

The presence of both a carboxylic acid and a bromoalkane allows **4-bromobutyric acid** to act as a cross-linking agent, connecting two different molecules.[3][5] For instance, the carboxylic acid can be activated to form an amide bond with an amine-containing molecule, while the bromoalkane can undergo nucleophilic substitution with a thiol-containing molecule.



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Caption: Logical relationship of **4-bromobutyric acid** in cross-linking.

Intermediate in Pharmaceutical Synthesis

4-Bromobutyric acid serves as a key intermediate in the synthesis of various pharmaceutical compounds, including anticancer and antiviral agents.[1] It is also used to produce 4-

bromobutyl chloride, another important reagent in pharmaceutical manufacturing.[1][4] The methyl ester of **4-bromobutyric acid** is utilized in studies of fatty acid metabolism and cellular signaling pathways.[15]

Safety and Handling

4-Bromobutyric acid is classified as a corrosive substance (Hazard Class 8) and can cause severe skin burns and eye damage.[1][6] It should be handled with appropriate personal protective equipment, including gloves, eye protection, and a lab coat.[10] Store in a tightly closed container in a dry, dark place, preferably refrigerated at 2-8°C.[1][12] It is incompatible with strong oxidizing agents.[2]

Conclusion

4-Bromobutyric acid is a versatile chemical with a well-defined structure and a range of useful physicochemical properties. Its ability to act as a bifunctional linker and a synthetic intermediate makes it an important tool for researchers in organic chemistry, materials science, and drug development. Proper handling and storage are crucial to ensure safety and maintain the integrity of the compound.

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